

Application Notes & Protocols for 2-Phosphoglyceric Acid Metabolomics Sample Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Phosphoglyceric Acid**

Cat. No.: **B1199676**

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Phosphoglyceric acid** (2-PGA) is a critical intermediate metabolite in the central carbon metabolism, primarily known for its role in the glycolytic pathway.^[1] Accurate quantification of 2-PGA is essential for understanding cellular energy status, metabolic flux, and the effects of therapeutic agents on metabolic pathways. However, due to its polar nature and rapid turnover in biological systems, meticulous sample preparation is paramount to prevent enzymatic degradation and ensure data accuracy and reproducibility.^{[2][3]} This document provides detailed protocols for the quenching, extraction, and derivatization of 2-PGA from biological samples for metabolomic analysis.

2-Phosphoglyceric Acid in Glycolysis

2-PGA is formed from 3-phosphoglycerate by the enzyme phosphoglycerate mutase. It is then converted to phosphoenolpyruvate (PEP) by enolase. This sequence is a key part of the energy-generating phase of glycolysis.

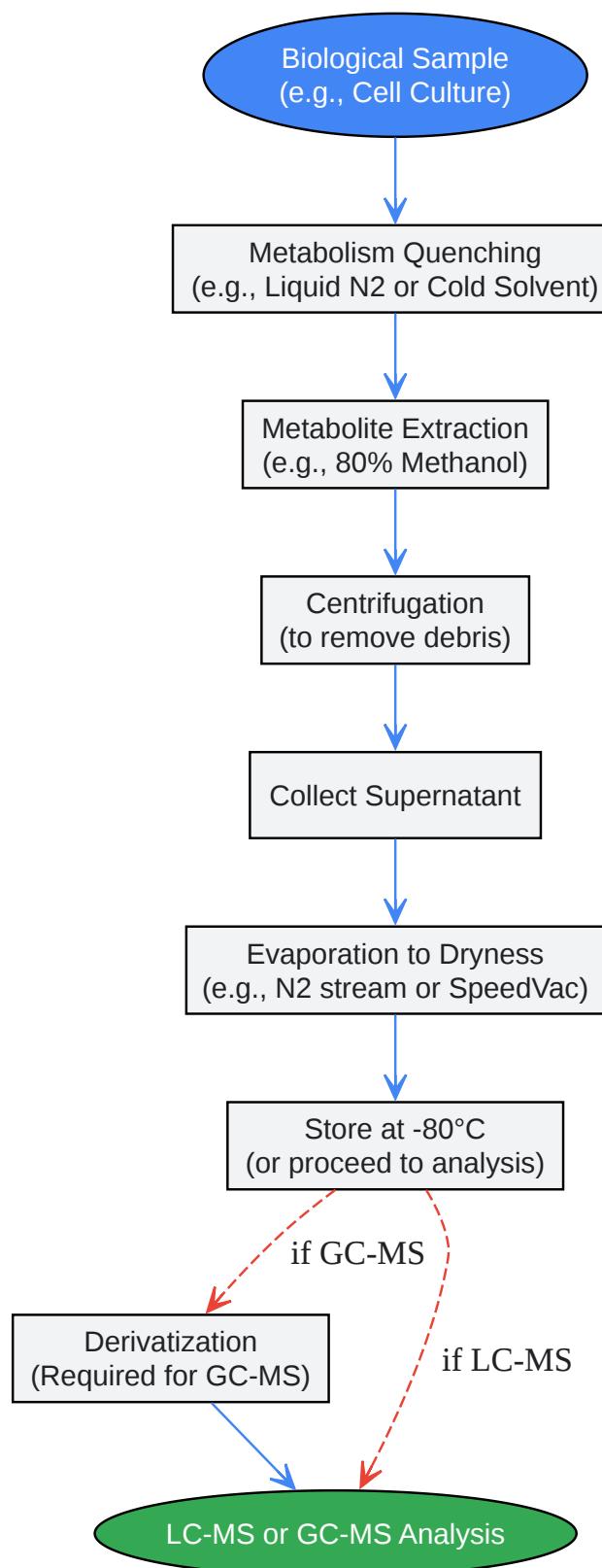


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Figure 1: Role of 2-Phosphoglyceric acid in the Glycolysis pathway.

General Sample Preparation Workflow

The successful analysis of 2-PGA requires a series of carefully executed steps to inactivate enzymes, extract the metabolite, and prepare it for the chosen analytical platform. The general workflow is outlined below.

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References

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